

Shisonin and Malonylshisonin in Perilla frutescens: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Shisonin

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This technical guide provides an in-depth exploration of **shisonin** and its malonylated derivative, malonyl**shisonin**, the principal anthocyanins responsible for the characteristic purple and red pigmentation in *Perilla frutescens*. This document synthesizes current scientific knowledge on their biosynthesis, chemical properties, and physiological significance, with a focus on quantitative data and detailed experimental methodologies.

Introduction to Perilla frutescens Anthocyanins

Perilla frutescens, an annual herb of the mint family, is widely cultivated in East Asia for culinary and medicinal purposes. The vibrant coloration of its leaves, particularly in red and purple cultivars, is due to the accumulation of anthocyanins. The primary anthocyanins identified in *P. frutescens* are cyanidin derivatives, with malonyl**shisonin** being the most abundant, followed by **shisonin**.^{[1][2]} These compounds are of significant interest to the scientific community due to their potent antioxidant properties and potential therapeutic applications.^{[1][3]}

Chemically, **shisonin** is cyanidin 3-O-(6-O-p-coumaroyl)- β -D-glucoside-5-O- β -D-glucoside. Malonyl**shisonin**, the genuine and more stable form in the plant, is 3-O-(6-O-(E)-p-coumaryl- β -D-glucopyranosyl)-5-O-(6-O-malonyl- β -D-glucopyranosyl)-cyanidin.^{[4][5]} The malonylation of **shisonin** is a critical step in the late stage of the anthocyanin biosynthetic pathway.^[6]

Quantitative Analysis of Anthocyanins in *Perilla frutescens*

The concentration of **shisonin** and malonyl**shisonin** in *P. frutescens* is influenced by genetic factors (cultivar) and environmental conditions, such as light intensity.[7] The following tables summarize quantitative data on anthocyanin content in various *P. frutescens* cultivars.

Table 1: Total Anthocyanin Content in Different *Perilla frutescens* Cultivars

Cultivar/Variety	Plant Part	Total Anthocyanin Content (mg/g dry weight, expressed as cyanidin equivalent)	Reference
Red <i>P. frutescens</i>	Leaves	1.6 - 1.8	[8]
Half-red <i>P. frutescens</i>	Leaves	0.7	[8]

Table 2: Relative Abundance of Major Anthocyanins in Red *Perilla frutescens*

Anthocyanin	Relative Abundance (%)	Reference
Malonylshisonin	55 - 66	[8]
Shisonin	17 - 26	[8]

Table 3: Anthocyanidin Content in Two Types of *Perilla frutescens* Leaves (µg/g)

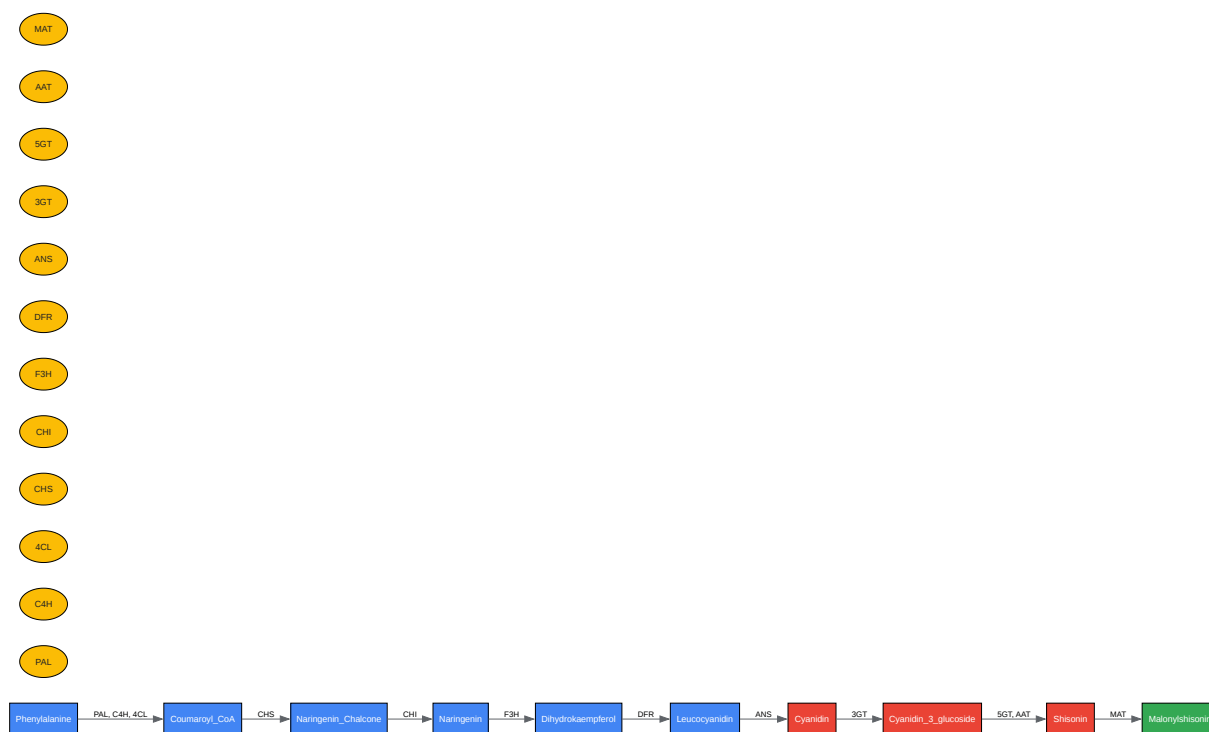
Anthocyanidin	Green-back Purple <i>P. frutescens</i>	Dual-faced Purple <i>P. frutescens</i>	Reference
Cyanidin	273.35	Higher than Green-back purple	[9]
Delphinidin	0.65	Higher than Green-back purple	[9]
Pelargonidin	17.33	Higher than Green-back purple	[9]
Peonidin	1.74	Higher than Green-back purple	[9]

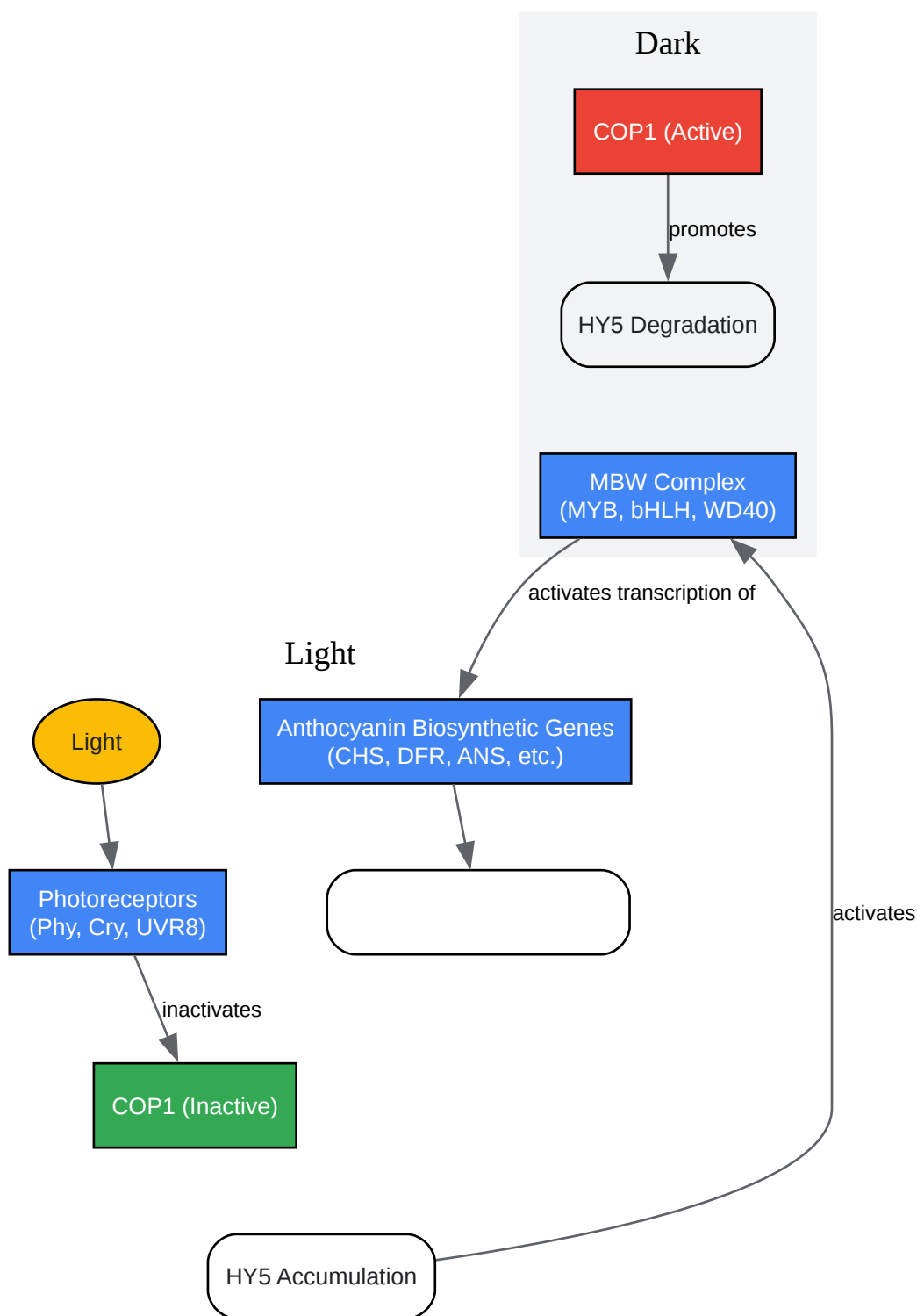
Biosynthesis and Regulatory Pathways

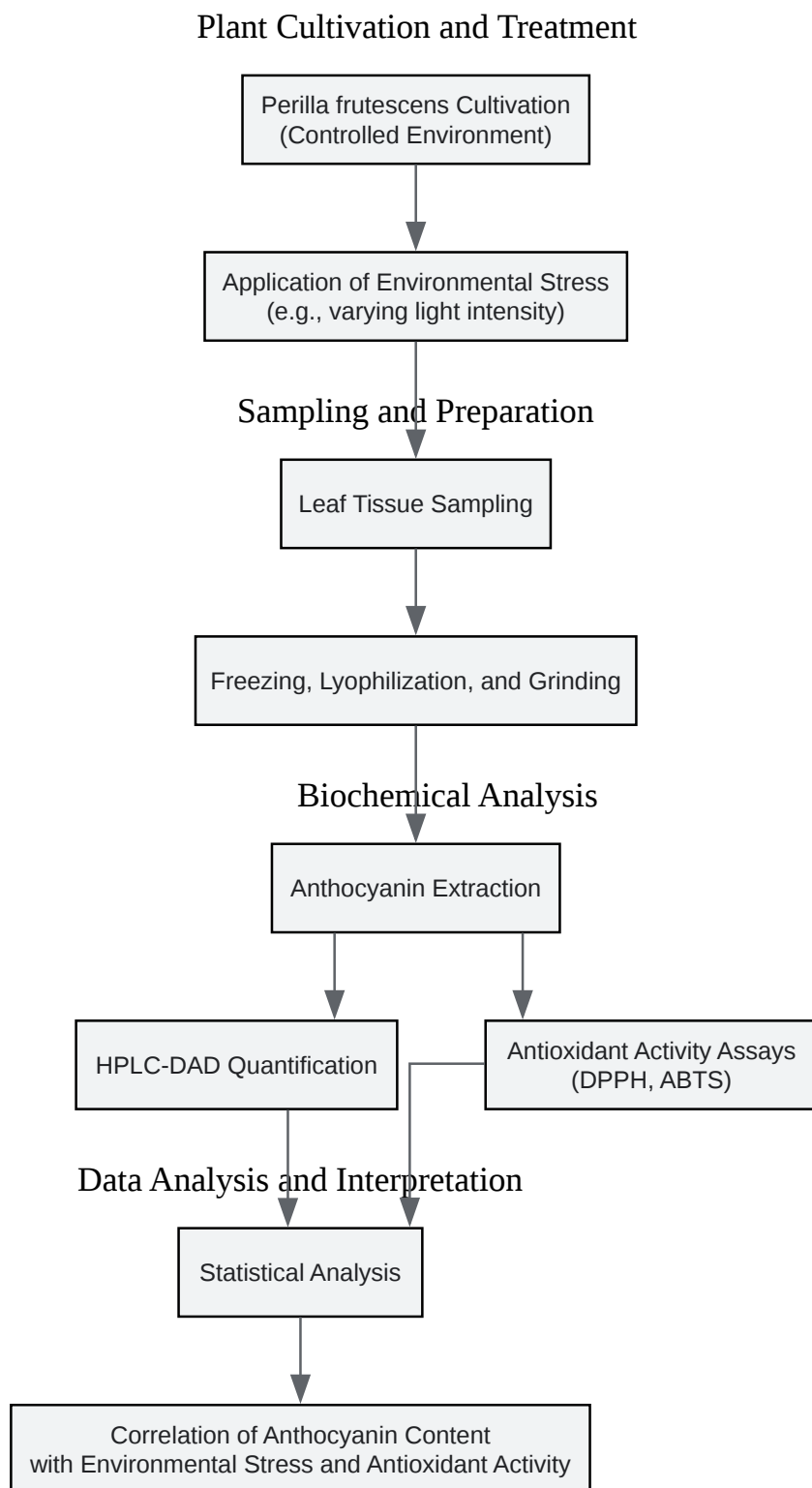
The biosynthesis of **shisonin** and malonyl**shisonin** is a branch of the flavonoid pathway, involving a series of enzymatic reactions. The process is tightly regulated by a complex network of transcription factors, with light being a major environmental stimulus.

Anthocyanin Biosynthetic Pathway in *Perilla frutescens*

The core biosynthetic pathway leading to the formation of **shisonin** and malonyl**shisonin** is initiated from the amino acid phenylalanine. A sequence of enzymatic steps, catalyzed by enzymes such as Chalcone Synthase (CHS), Chalcone Isomerase (CHI), Flavanone 3-hydroxylase (F3H), Dihydroflavonol 4-reductase (DFR), and Anthocyanidin Synthase (ANS), leads to the production of cyanidin.[\[1\]](#)[\[10\]](#) Subsequent glycosylation and acylation steps, mediated by specific glucosyltransferases (GT) and acyltransferases (AT), result in the formation of **shisonin** and finally malonyl**shisonin**.[\[1\]](#)







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